

Technical Support Center: Cyclobutrifluram

Efficacy in Field Conditions

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774741

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the factors affecting the efficacy of **Cyclobutrifluram** in field experiments.

Troubleshooting Guide

This section addresses common issues encountered during the application and assessment of **Cyclobutrifluram**'s performance.

Question: We are observing lower than expected nematicidal/fungicidal activity after applying **Cyclobutrifluram**. What are the potential causes?

Answer: Reduced efficacy of **Cyclobutrifluram** can be attributed to a combination of environmental, application-related, and biological factors. Consider the following troubleshooting steps:

- Review Environmental Conditions:
 - Soil Composition: **Cyclobutrifluram**'s availability can be reduced in soils with high organic matter or high adsorption capacity[1]. Efficacy is optimized in soils with a pH between 6.0 and 7.5[1].
 - Rainfall: Heavy rainfall, particularly within 24 hours of application, can significantly decrease the performance of **Cyclobutrifluram**[1].

- Temperature: Efficacy can be delayed at temperatures below 10°C (50°F)[1]. The ideal temperature range for application is between 15°C and 30°C (59°F and 86°F). Avoid application in conditions of severe water stress or when temperatures exceed 35°C (95°F) [1].
- Verify Application Protocol:
 - Application Timing: **Cyclobutrifluram** is most effective as a preventative treatment or when applied early in the disease or pest cycle[1][2]. For nematodes, application should ideally occur before populations become well-established[1].
 - Application Rate: Ensure the correct dosage was used for the target crop and pest pressure. Application rates can vary significantly, for example, from 150-300 g a.i./ha for soil application, potentially increasing to 450 g a.i./ha in high-pressure situations[1].
 - Post-Application Irrigation: For some applications, such as on turf, washing the product in with 3 to 6 mm of irrigation or rain within 24 hours is recommended to move it into the root zone[3].
- Consider Pest-Specific Factors:
 - Resistance: While there are no confirmed reports of field resistance in nematodes, the risk of resistance in fungal populations, such as *Fusarium* and *Alternaria alternata*, is a concern[1][4]. Rotate with nematicides and fungicides that have different modes of action[1].
 - Target Organism: **Cyclobutrifluram** has a broad spectrum of activity but may have limitations against certain species. For instance, it shows partial control against *Tylenchulus semipenetrans* and is less effective against *Ditylenchus* spp. and *Aphelenchoides* spp.[1].

Question: Our field trial results for **Cyclobutrifluram** show high variability between replicates. What could be causing this?

Answer: High variability in field trial data can obscure the true effect of the treatment. Potential sources of variability include:

- **Non-Uniform Field Conditions:** Variations in soil type, pH, organic matter content, and moisture levels across the trial site can lead to inconsistent efficacy[5][6].
- **Uneven Pest Distribution:** Nematode and fungal pathogen populations are often not uniformly distributed in a field. This can lead to significant differences in disease or pest pressure between plots.
- **Inconsistent Application:** Ensure that application equipment is properly calibrated and that the product is applied uniformly across all plots.
- **Environmental Gradients:** Temperature and moisture gradients within the experimental area can affect both the pathogen/pest and the performance of **Cyclobutrifluram**.

To minimize variability, it is crucial to select a uniform field site, use a randomized complete block design with sufficient replication, and ensure precise and consistent application techniques.

Frequently Asked Questions (FAQs)

What is the mode of action of **Cyclobutrifluram**?

Cyclobutrifluram is a succinate dehydrogenase inhibitor (SDHI)[1][2][7]. It targets Complex II of the mitochondrial respiratory chain in both nematodes and fungi[1][2]. By inhibiting the enzyme succinate dehydrogenase, it blocks the production of ATP, the main source of cellular energy, leading to paralysis and death of nematodes and inhibition of mycelial growth and spore formation in fungi[1]. The primary target within the SDH enzyme complex is the SDHC subunit[8][9].

What is the onset of action for **Cyclobutrifluram**?

- **Nematodes:** Symptoms such as reduced motility can appear within 24-48 hours, with complete death typically occurring within 72-96 hours[1].
- **Fungi:** Inhibition of mycelial growth can be observed within 12-24 hours[1].

What are the best practices for resistance management when using **Cyclobutrifluram**?

To mitigate the risk of resistance development, especially in fungal pathogens, the following strategies are recommended:

- Rotation of Modes of Action: Do not apply **Cyclobutrifluram** consecutively for more than two to three harvests. Rotate with nematicides and fungicides from different chemical groups with different modes of action[1].
- Integrated Pest Management (IPM): Incorporate non-chemical control methods such as the use of resistant crop varieties where available[1].
- Monitoring: Monitor pest and pathogen populations before and after application to assess efficacy and detect any shifts in sensitivity[1].

Quantitative Data Summary

The following tables summarize key quantitative data related to the efficacy and application of **Cyclobutrifluram**.

Table 1: Recommended Application Rates for **Cyclobutrifluram**

Application Method	Rate of Active Ingredient (a.i.)	Target Crop/Situation	Reference
Seed Treatment	0.75 - 1.5 g a.i./100 kg of seed	General recommendation	[1]
Soil Application	150 - 300 g a.i./ha	Standard pressure situations	[1]
Soil Application	Up to 450 g a.i./ha	High-pressure situations	[1]
Turf Application	275 - 550 mL/ha (product)	Managed turf (preventative or early curative)	[3]
Wheat Seed Treatment	15 or 30 g a.i./100 kg of seed	Control of Fusarium crown rot	[7]

Table 2: Environmental Factors Influencing **Cyclobutrifluram** Efficacy

Factor	Optimal Range/Condition	Impact Outside Optimal Range	Reference
Soil pH	6.0 - 7.5	Reduced performance	[1]
Temperature	15°C - 30°C (59°F - 86°F)	Delayed action below 10°C (50°F); Reduced efficacy above 35°C (95°F) or under severe water stress	[1]
Relative Humidity	60% - 80%	Sub-optimal performance outside this range	[1]
Rainfall	Minimal rainfall within 24 hours post-application. For some uses, 3-6 mm irrigation is beneficial.	Heavy rainfall can reduce performance	[1][3]
Soil Type	-	Reduced availability in soils with high adsorption capacity (e.g., high organic matter)	[1]

Table 3: In Vitro Efficacy of **Cyclobutrifluram** Against Plant-Parasitic Nematodes

Nematode Species	LC50 Value (mg/L)	Exposure Time	Reference
Bursaphelenchus xylophilus	0.1078	24 hours	[8][9]
Caenorhabditis elegans	0.026	24 hours	[10]

Experimental Protocols

1. Protocol for Field Efficacy Trial of **Cyclobutrifluram** as a Nematicide

This protocol provides a general framework for conducting a field trial to evaluate the efficacy of **Cyclobutrifluram** against plant-parasitic nematodes.

- Objective: To determine the efficacy of **Cyclobutrifluram** in reducing nematode populations and improving crop yield under field conditions.
- Experimental Design: Randomized complete block design with a minimum of four replications.
- Treatments:
 - Untreated Control
 - **Cyclobutrifluram** at the recommended application rate.
 - **Cyclobutrifluram** at a higher rate (e.g., 1.5x or 2x the recommended rate).
 - A standard nematicide product for comparison.
- Plot Size: To be determined based on the crop and available equipment, ensuring a representative area for each replicate.
- Procedure:
 - Site Selection: Choose a field with a known history of the target nematode species and relatively uniform soil type.
 - Pre-treatment Sampling: Collect soil and root samples from each plot to determine the initial nematode population density.
 - Application: Apply **Cyclobutrifluram** and the standard nematicide according to the manufacturer's instructions for the specific crop and application method (e.g., in-furrow, broadcast, seed treatment).

- Crop Management: Follow standard agronomic practices for the crop throughout the growing season.
- Mid-season and Post-harvest Sampling: Collect soil and root samples at various time points during the growing season and at harvest to assess nematode population dynamics.
- Data Collection:
 - Nematode counts (e.g., number of nematodes per 100 cm³ of soil or per gram of root).
 - Crop growth parameters (e.g., plant height, root galling index).
 - Crop yield and quality.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

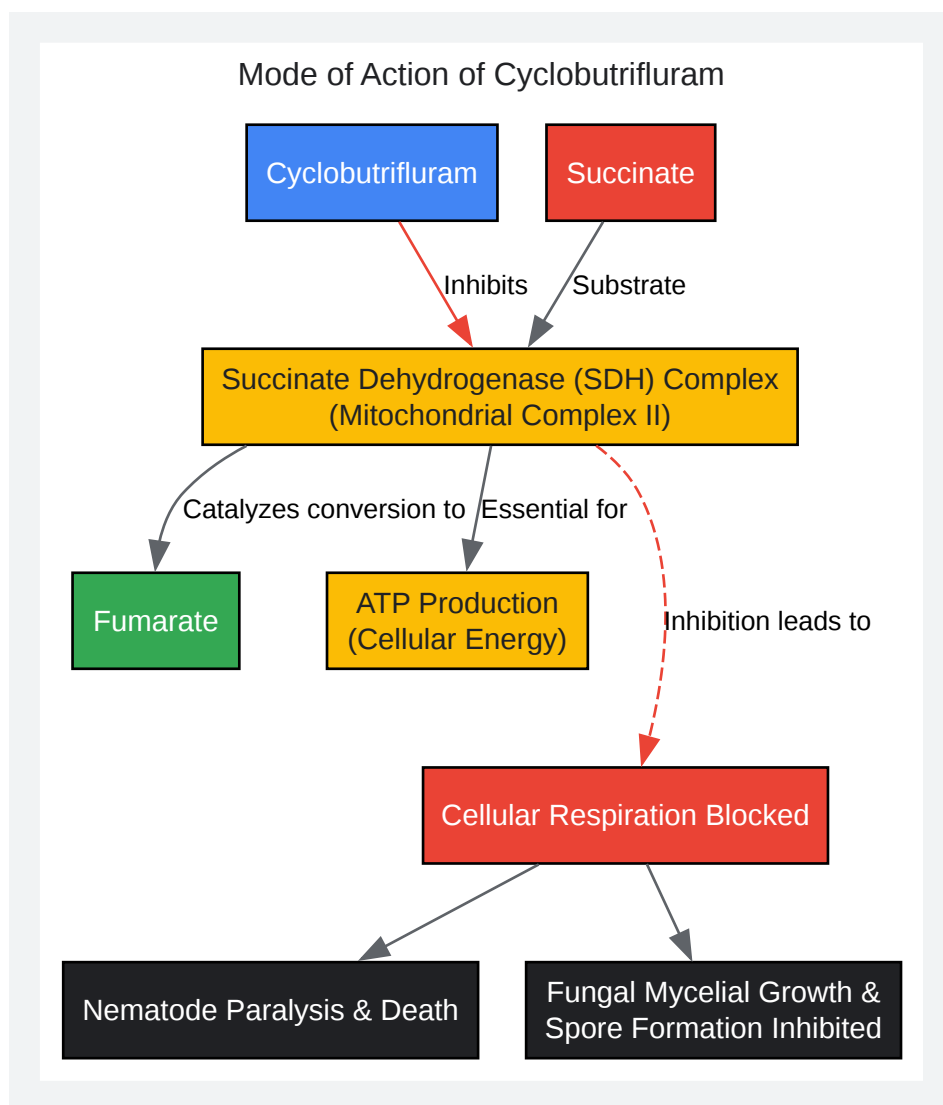
2. Protocol for Greenhouse Efficacy Assay of **Cyclobutrifluram** as a Fungicide

This protocol outlines a method for assessing the efficacy of **Cyclobutrifluram** against a target fungal pathogen in a controlled greenhouse environment.

- Objective: To determine the dose-response relationship of **Cyclobutrifluram** against a specific fungal pathogen on a host plant.
- Experimental Design: Completely randomized design with multiple replications (e.g., 5-10 plants per treatment).
- Treatments:
 - Untreated, uninoculated control.
 - Untreated, inoculated control.
 - A series of concentrations of **Cyclobutrifluram** (e.g., 0.1, 1, 10, 100 mg/L).
 - A standard fungicide for comparison.

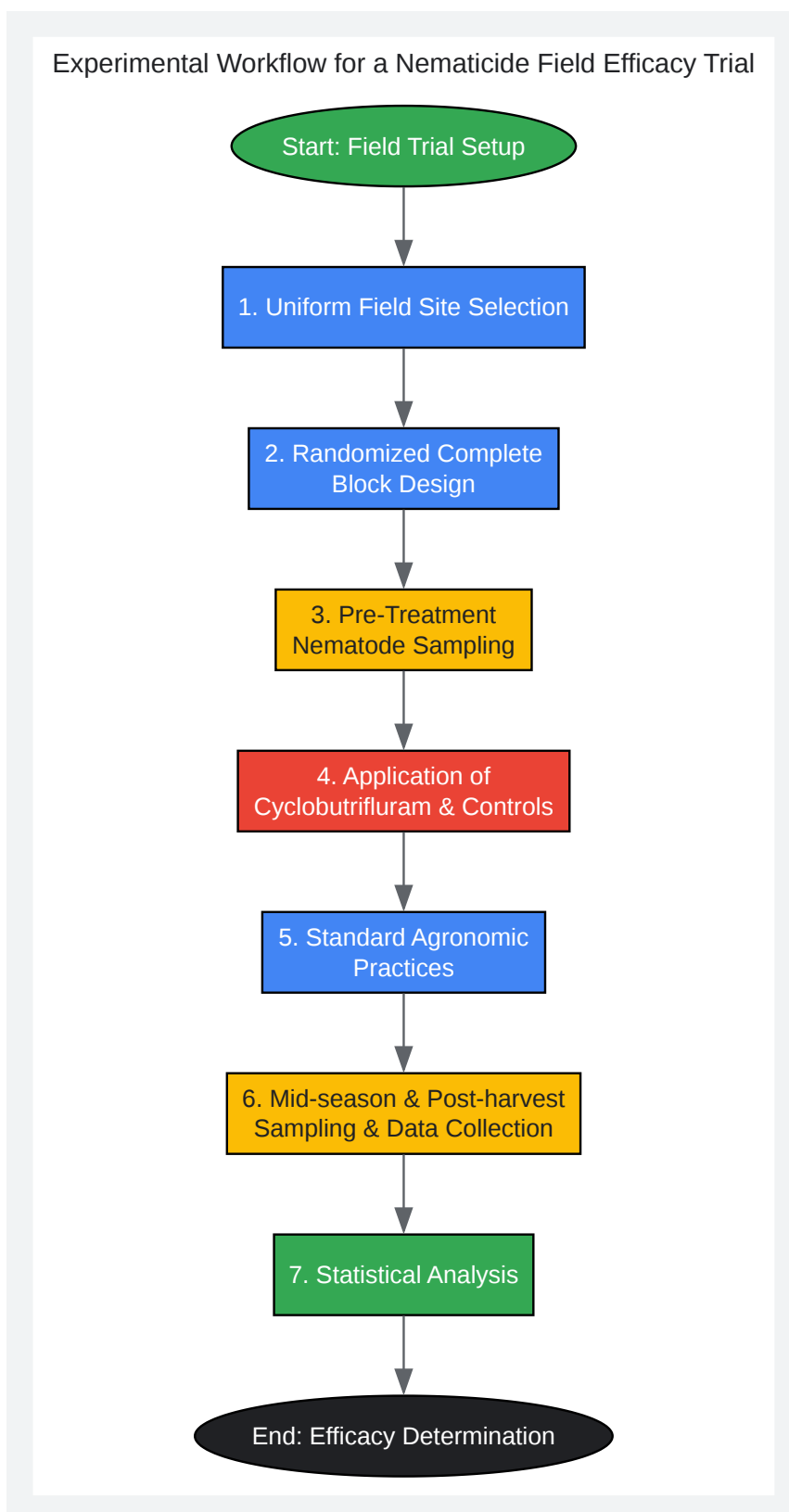
- Procedure:
 - Plant Propagation: Grow susceptible host plants to a uniform growth stage in pots containing a sterile potting mix.
 - Fungicide Application: Apply the different concentrations of **Cyclobutrifluram** and the standard fungicide to the plants. The application method should mimic field practices (e.g., foliar spray, soil drench).
 - Inoculation: After a specified period (e.g., 24 hours), inoculate the plants with a known concentration of the fungal pathogen's spores or mycelial fragments.
 - Incubation: Place the plants in a controlled environment (e.g., growth chamber or greenhouse) with optimal conditions for disease development (e.g., specific temperature, humidity, and light).
 - Disease Assessment: After a suitable incubation period, assess disease severity using a rating scale (e.g., percentage of leaf area affected, lesion size).
 - Data Analysis: Calculate the percent disease control for each treatment relative to the inoculated control. Determine the EC50 (effective concentration to inhibit 50% of disease) for **Cyclobutrifluram**.

Visualizations



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Caption: Mode of Action of **Cyclobutrifluram**.



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Caption: Nematicide Field Efficacy Trial Workflow.

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